

# Physical properties of 1,2-Epoxybutane (boiling point, density)

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## Compound of Interest

Compound Name: 1,2-Epoxybutane

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## Physical Properties of 1,2-Epoxybutane: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed examination of the key physical properties of **1,2-Epoxybutane** (also known as ethyloxirane or 1,2-butylene oxide), a vital intermediate in various chemical syntheses. The focus is on its boiling point and density, critical parameters for its application in research and manufacturing.

### Core Physical Properties

**1,2-Epoxybutane** is a clear, colorless, and volatile liquid with an ethereal odor.<sup>[1][2]</sup> It is a flammable liquid over a wide range of vapor-air concentrations.<sup>[1][2]</sup>

### Quantitative Data Summary

The boiling point and density of **1,2-Epoxybutane** have been reported across various sources. The following table summarizes these values, noting the conditions under which they were measured.

Physical Property	Value	Conditions	Reference(s)
Boiling Point	63 °C	at 1013 hPa	[3]
63.3 °C	Not specified	[1][4]	
~63-65 °C	Not specified	[5]	
145 °F (63 °C)	at 1 atm	[6]	
Density	0.83 g/cm <sup>3</sup>	at 20 °C	[3]
0.829 g/mL	at 20 °C	[2]	
0.829 g/mL	at 25 °C	[7]	
0.826	at 25 °C	[6]	
0.8312 g/mL	at 20°C/20°C	[4]	
0.837 g/mL	at 17°C/4°C	[4]	
0.859–0.865 g/cm <sup>3</sup>	at 20°C	[5]	

## Experimental Protocols

The determination of the physical properties of volatile organic compounds like **1,2-Epoxybutane** requires precise experimental techniques. Below are generalized methodologies for ascertaining boiling point and density.

### Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[8] For a pure compound, the boiling point is a characteristic physical property.[8][9]

#### 1. Capillary Method (Thiele Tube Method):

This microscale method is suitable for small sample volumes.[10]

- Apparatus: Thiele tube, thermometer, small test tube (Durham tube), capillary tube (sealed at one end), heating oil, and a heat source.[10]

- Procedure:
  - A small amount of the liquid sample is placed in the small test tube.
  - A capillary tube, with its open end downwards, is placed inside the test tube.
  - The test tube is attached to a thermometer and immersed in a Thiele tube containing heating oil.
  - The Thiele tube is gently heated, causing the air trapped in the capillary tube to be expelled and a stream of vapor bubbles to emerge from the capillary's open end.
  - The heat source is removed, and the apparatus is allowed to cool.
  - The boiling point is the temperature at which the liquid is drawn back into the capillary tube.<sup>[10]</sup>

## 2. Distillation Method:

This method is used for larger quantities of the substance and can also serve as a purification step.

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, and heat source.
- Procedure:
  - The liquid is placed in the distillation flask along with boiling chips to ensure smooth boiling.
  - The apparatus is assembled, and the thermometer bulb is positioned so that its top is level with the side arm of the distillation flask leading to the condenser.
  - The liquid is heated to its boiling point, and the vapor rises, surrounds the thermometer bulb, and then passes into the condenser.
  - The temperature at which the vapor and liquid are in equilibrium, indicated by a stable temperature reading on the thermometer while the liquid is distilling, is recorded as the boiling point.

## Density Determination

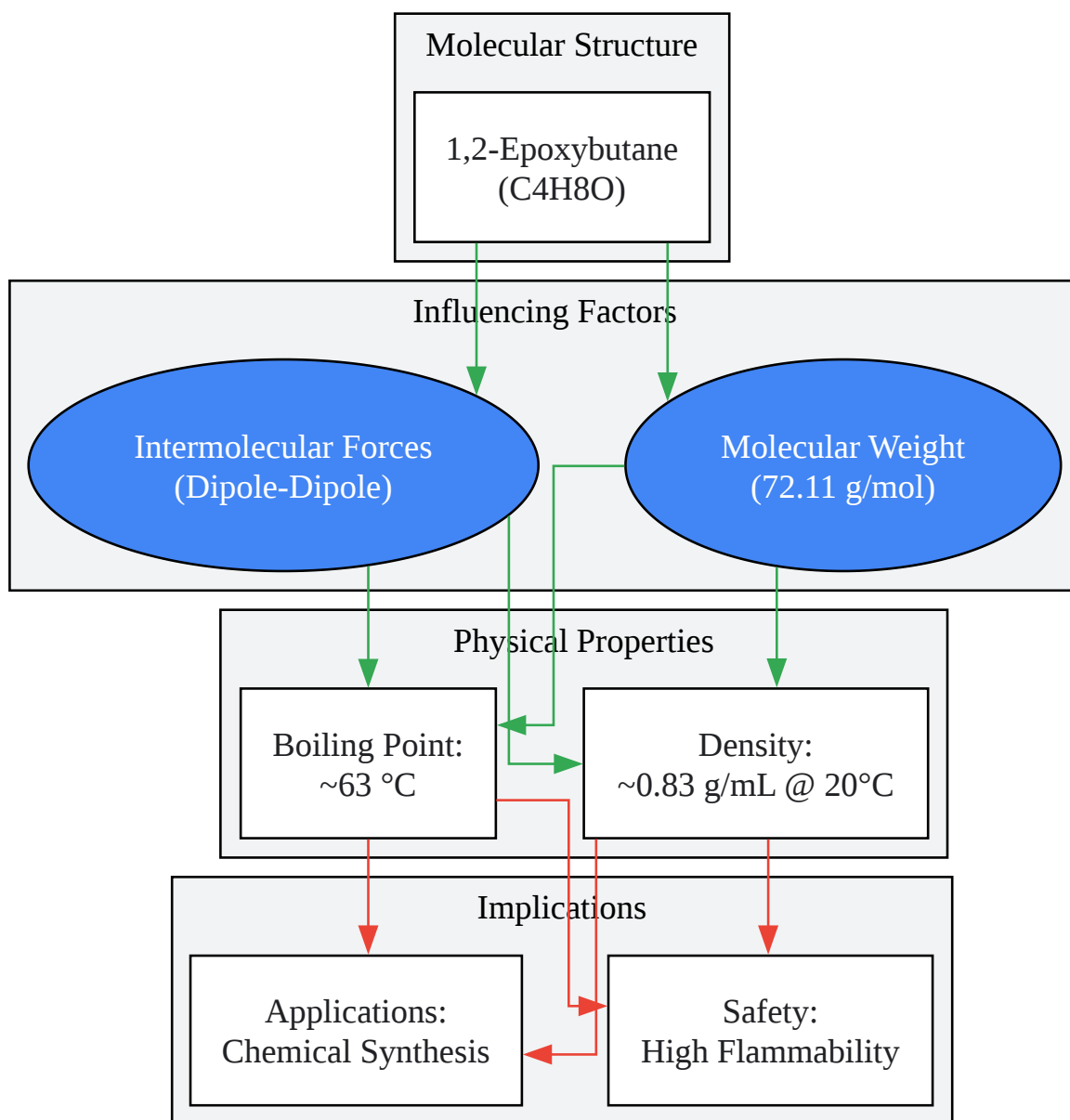
Density is the mass per unit volume of a substance. For liquids, it is commonly determined using a pycnometer or a hydrometer.

### 1. Pycnometer Method:

- Apparatus: A pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it), and an analytical balance.
- Procedure:
  - The empty pycnometer is weighed.
  - It is then filled with the liquid, ensuring no air bubbles are present, and the stopper is inserted. The excess liquid that escapes through the capillary is wiped off.
  - The filled pycnometer is weighed.
  - The pycnometer is then emptied, cleaned, and filled with a reference substance of known density (e.g., distilled water) at the same temperature, and weighed again.
  - The density of the sample is calculated by comparing the mass of the sample to the mass of the reference substance.

## Logical Relationships of Physical Properties

The following diagram illustrates the relationship between the molecular structure of **1,2-Epoxybutane** and its resulting physical properties, which in turn influence its applications and safety considerations.



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Caption: Relationship between molecular structure and physical properties.

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